

# Chemical Profile and Synthesis of Pivaloyl Cyanide

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## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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**Pivaloyl cyanide** (CAS 42867-40-3) is an acyl cyanide with the molecular formula  $C_6H_9NO$  and a molecular weight of 111.14 g/mol [1]. It is a versatile reagent in organic synthesis, particularly for introducing the pivaloyl group or a nitrile functionality.

The table below summarizes key synthetic methods from patent literature and technical data.

Method	Key Reactants & Conditions	Catalyst	Yield	Notes / Key Features
From Pivalic Anhydride [1]	Pivalic anhydride + Trimethylsilyl cyanide	Sodium cyanide (1g per 0.5 mol anhydride)	98.9%	Simple, high-yield; co-produces pivalic acid-trimethylsilyl ester.
From Pivalic Anhydride & HCN [2] [3]	Pivalic anhydride + Gaseous Hydrocyanic Acid (HCN); 80-130°C	Copper(I) Cyanide	~90%	Requires handling gaseous HCN; uses diphenyl ether as diluent.
From Pivaloyl Chloride & HCN [2] [3]	Pivaloyl chloride + Gaseous Hydrocyanic Acid (HCN); 80-130°C	Copper(I) Cyanide or alkali/alkaline earth metal cyanide salts	Not specified	Alternative starting material; similar safety concerns with HCN.

The synthesis from pivalic anhydride and trimethylsilyl cyanide is notably efficient and avoids handling gaseous hydrogen cyanide [1].

## Safety and Handling Considerations

Working with **pivaloyl cyanide** and its precursors requires strict safety measures.

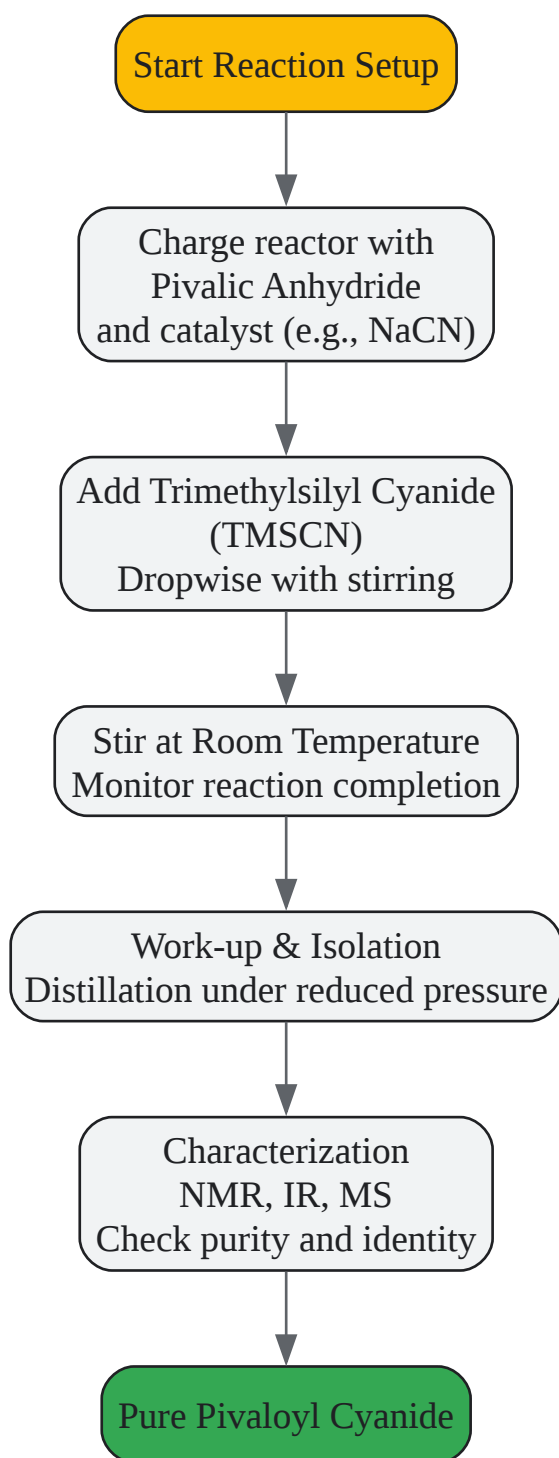
- **Cyanide Hazard:** The synthesis often involves **hydrocyanic acid (HCN)**, an extremely toxic and volatile compound [2] [3] [4]. All procedures must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE).
- **Cyanide as a Byproduct:** The hydrolysis of **pivaloyl cyanide** can release cyanide ions [4]. Be aware of this risk during subsequent reactions or disposal.

## Application in Pharmaceutical Research

A significant application of the pivaloyl group is in medicinal chemistry for optimizing drug properties. Research on Sintokamide analogs for treating prostate cancer demonstrated that replacing a natural propionamide group with a more sterically hindered **pivaloylamide (pivaloyl) group enhanced the compound's potency** [5]. This highlights the pivaloyl group's role in improving metabolic stability and biological activity of drug candidates.

## Experimental Workflow for Synthesis

The diagram below outlines a general workflow for synthesizing **pivaloyl cyanide**, primarily based on the method starting from pivalic anhydride.



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*Synthesis Workflow for **Pivaloyl Cyanide***

## Research and Sourcing Guidance

- **Consult Original Patents:** For full experimental details, consult the original patent documents **US4432910A** and **EP0053326B1** [2] [3].
- **Source from Suppliers:** Given the hazards, consider sourcing **pivaloyl cyanide** directly from chemical suppliers (check CAS 42867-40-3) rather than synthesizing it in-house.

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## References

1. PIVALOYL CYANIDE synthesis [chemicalbook.com]
2. US4432910A - Preparation of pivaloyl cyanide [patents.google.com]
3. Process for the manufacture of pivaloyl cyanide [patents.google.com]
4. The two faces of cyanide: an environmental toxin and a ... [pmc.ncbi.nlm.nih.gov]
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